

W-34 Protein: An Unidentified Entity in Proteomic Databases

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: W-34

Cat. No.: B1193824

[Get Quote](#)

A comprehensive search of established biological and proteomic databases has found no record of a specific protein designated as "**W-34** protein." This suggests that "**W-34** protein" may not be a standard or widely recognized nomenclature in the scientific community. It is possible that this designation is an internal or provisional name, a typographical error, or refers to a protein that has not yet been characterized and entered into public databases.

While the term "**W-34** protein" does not correspond to a specific entry, searches have yielded information on related terms that may be of tangential interest:

Whey Protein Concentrate 34 (WPC34): This is a dairy-derived food ingredient and not a single, specific protein for therapeutic research.[1][2][3][4] WPC34 is a complex mixture containing approximately 34% protein and is utilized in various food and nutritional products for its functional and nutritional properties.[3]

Database Identifiers Containing "W34":

- PDB Entry 1W34: This identifier in the Protein Data Bank (PDB) corresponds to a mutant form (Y303S) of Ferredoxin-NADP reductase.[5]
- PDB Entry 3W34: This identifier refers to the ternary complex of uridine-cytidine kinase from *Thermus thermophilus* HB8 with its substrates.
- Ligand 34W: This is an identifier for the small molecule PF-03814735, a protein kinase inhibitor that has been studied in the context of solid tumors.[6]

Proteins with Related Names:

- WDR34 (WD repeat-containing protein 34): This is a known protein that functions as an intermediate chain of the dynein-2 complex and is involved in ciliary retrograde protein trafficking.[7][8] Mutations in the gene encoding WDR34 have been associated with certain ciliopathies.[7]
- WW Domain-Containing Proteins: The "WW" domain is a well-characterized protein module of about 35-40 amino acids that mediates protein-protein interactions.[9][10][11] There are numerous proteins containing WW domains, and they are involved in a wide range of cellular processes, including signaling and protein ubiquitination.[9][10][11]
- miR-34: This refers to a microRNA, which is a small non-coding RNA molecule that plays a role in gene regulation. For instance, miR-34a has been shown to inhibit SIRT1, a key regulator of metabolic health.[12]

Given the lack of information for a specific "**W-34** protein," it is recommended that the user verify the protein's designation. If "**W-34**" is an internal name, further context would be required to identify the protein in public databases. Should a standard identifier (such as a UniProt accession number or a recognized gene name) be available, a detailed technical guide could be compiled.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. WPC 34 in Infant Nutrition - Actus Nutrition [actus.com]
- 2. univarsolutions.com [univarsolutions.com]
- 3. WPC 34 | ThinkUSAdairy by the U.S. Dairy Export Council [thinkusadairy.org]
- 4. Interfood Ingredients - Whey Protein Concentrate (WPC 34-Food Grade) - Knowde [knowde.com]
- 5. wwPDB: pdb_00001w34 [wwpdb.org]

- 6. rcsb.org [rcsb.org]
- 7. string-db.org [string-db.org]
- 8. Proteomics DB [proteomicsdb.org]
- 9. Functional role of WW domain-containing proteins in tumor biology and diseases: Insight into the role in ubiquitin-proteasome system - PMC [pmc.ncbi.nlm.nih.gov]
- 10. WW Domains Provide a Platform for the Assembly of Multiprotein Networks - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Frontiers | WW-Domain Containing Protein Roles in Breast Tumorigenesis [frontiersin.org]
- 12. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [W-34 Protein: An Unidentified Entity in Proteomic Databases]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1193824#w-34-protein-structure-and-domains]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com